

Essential Guide to the Safe Disposal of N-Acetyl mesalazine-13C6

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Compound of Interest

Compound Name: N-Acetyl mesalazine-13C6

Cat. No.: B15584184

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **N-Acetyl mesalazine-13C6**, a stable isotope-labeled compound used in research.

Immediate Safety and Handling Precautions

N-Acetyl mesalazine, the parent compound of **N-Acetyl mesalazine-13C6**, is classified as hazardous. It is harmful if swallowed and causes serious eye irritation.^[1] Always handle this compound in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and a lab coat.^[1] An accessible safety shower and eye wash station are essential when working with this chemical.^[1]

In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek prompt medical attention.^[1]
- **Skin Contact:** Rinse the affected skin area thoroughly with plenty of water. Remove contaminated clothing and shoes. If irritation occurs, seek medical advice.^[1]
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center for the most current information.^{[1][2]}

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[3]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **N-Acetyl mesalazine-13C6** is to adhere to local, state, and federal regulations.[1]

- Waste Identification and Collection:
 - Collect waste **N-Acetyl mesalazine-13C6** and any contaminated materials (e.g., weighing paper, gloves, wipes) in a designated, clearly labeled, and sealed waste container.
 - Avoid mixing with other chemical waste streams to prevent unforeseen reactions.
- Consult Institutional Guidelines:
 - Refer to your institution's Environmental Health and Safety (EHS) office for specific protocols on chemical waste disposal.
 - Provide the EHS office with the Safety Data Sheet (SDS) for N-Acetyl mesalazine.
- Packaging for Disposal:
 - Ensure the waste container is in good condition and properly sealed to prevent leaks or spills.
 - Label the container clearly with "Hazardous Waste" and the chemical name: "**N-Acetyl mesalazine-13C6**".
- Arrange for Professional Disposal:
 - Dispose of the contents and container through an approved waste disposal plant or a licensed hazardous waste management company.[3]
 - Do not dispose of this chemical down the drain or in regular trash.

Chemical and Physical Properties

The following table summarizes key quantitative data for the parent compound, N-Acetyl mesalazine. The isotopic labeling with $^{13}\text{C}_6$ is not expected to significantly alter these properties.

Property	Value
Molecular Formula	$\text{C}_9\text{H}_9\text{NO}_4$
Molecular Weight	195.17 g/mol
Melting Point	228-230 °C
Boiling Point	480.2 ± 40.0 °C at 760 mmHg

(Data sourced from MedChemExpress Safety Data Sheet)[[1](#)]

Experimental Protocols Cited

This guide is based on standard safety and disposal information found in Safety Data Sheets for N-Acetyl mesalazine. No experimental research protocols were cited in the creation of this disposal guide.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Acetyl mesalazine- $^{13}\text{C}_6$** .



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Phone: (601) 213-4426
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